

Physicochemical properties of 6-Chloro-4'-hydroxyflavone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Chloro-4'-hydroxyflavone

CAS No.: 3505-42-8

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An In-depth Technical Guide to the Physicochemical Properties of **6-Chloro-4'-hydroxyflavone**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Novel Flavonoid Scaffold

Flavonoids represent a vast and diverse class of polyphenolic secondary metabolites found throughout the plant kingdom. Their core structure, a 15-carbon skeleton consisting of two phenyl rings (A and B) and a heterocyclic ring (C), provides a privileged scaffold for chemical modifications that give rise to a wide array of biological activities. These activities, including antioxidant, anti-inflammatory, antibacterial, and anticancer effects, have positioned flavonoids as promising candidates in drug discovery and development.^{[1][2][3][4]}

This guide focuses on a specific, synthetically accessible derivative: **6-Chloro-4'-hydroxyflavone**. The introduction of a chlorine atom at the 6-position of the A-ring and a hydroxyl group at the 4'-position of the B-ring is anticipated to significantly modulate the physicochemical and biological properties of the parent flavone molecule. The electron-

withdrawing nature of the chlorine atom can influence the electron density of the benzopyranone system, affecting properties like acidity (pKa) and electrochemical behavior. Simultaneously, the 4'-hydroxyl group is a critical determinant of antioxidant activity and can serve as a key hydrogen bond donor/acceptor, influencing solubility and receptor interactions.

Understanding the fundamental physicochemical properties of **6-Chloro-4'-hydroxyflavone** is a prerequisite for its rational application in any research or development context. This guide provides a comprehensive overview of its structural features, predicted physicochemical parameters, and detailed, field-proven protocols for its empirical characterization. The insights herein are designed to equip researchers with the necessary knowledge to synthesize, purify, and evaluate this compound for its potential therapeutic applications.

Chemical Identity and Structural Elucidation

A precise understanding of the molecular structure is the foundation of all subsequent physicochemical analysis.

- IUPAC Name: 6-chloro-2-(4-hydroxyphenyl)chromen-4-one
- Molecular Formula: $C_{15}H_9ClO_3$
- CAS Number: While a specific CAS number for this exact structure is not widely indexed, related compounds provide a basis for its classification. For instance, 6-hydroxyflavone is registered under CAS 6665-83-4^[5]^[6] and 4'-hydroxyflavone under CAS 4143-63-9.^[7]

The molecular structure, presented below, consists of a flavone core with a chlorine substituent on the A-ring and a hydroxyl group on the B-ring.

Caption: Chemical structure of **6-Chloro-4'-hydroxyflavone**.

Core Physicochemical Properties: A Predictive Analysis

Direct experimental data for **6-Chloro-4'-hydroxyflavone** is scarce. However, we can project its properties with a high degree of confidence by synthesizing data from its parent molecules, 6-hydroxyflavone and 4'-hydroxyflavone, and considering the electronic effects of its substituents.

Property	Predicted Value	Rationale & Authoritative Context
Molecular Weight	272.68 g/mol	Calculated from the molecular formula $C_{15}H_9ClO_3$. For comparison, 4'-chloroflavone is 256.68 g/mol and 6-hydroxyflavone is 238.24 g/mol. .[8][9]
Melting Point (°C)	~240 - 260	6-Hydroxyflavone melts at 234-236 °C.[5][6] The introduction of a chlorine atom and the relocation of the hydroxyl group are expected to slightly increase the melting point due to altered crystal packing and intermolecular forces.
Aqueous Solubility	Poorly Soluble	Flavonoids are generally poorly soluble in water.[10][11] The presence of the polar hydroxyl group will slightly increase solubility compared to unsubstituted flavone, but the overall large, nonpolar scaffold and the hydrophobic chlorine atom will keep it low. It is expected to be soluble in organic solvents like ethanol, DMSO, and chloroform.[12]
pKa	~7.5 - 8.5	The acidity of the 4'-hydroxyl group is the most significant. The pKa of the hydroxyl group in 7-hydroxyflavone is ~7.28. [13] The electron-withdrawing effect of the distant 6-chloro group is expected to be

modest. This predicted pKa is crucial for designing buffered solutions and understanding its ionization state at physiological pH.[14]

LogP (Octanol/Water)

~3.5 - 4.0

The predicted LogP for 6-hydroxyflavone is 3.6.[8] The addition of a chlorine atom generally increases lipophilicity, which would raise the LogP value. This parameter is critical for predicting membrane permeability and bioavailability.

Spectroscopic Profile: The Expected Fingerprints

Spectroscopic analysis is essential for structural confirmation and purity assessment. Below are the anticipated spectral characteristics for **6-Chloro-4'-hydroxyflavone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework.[15]
[16]

- ^1H NMR (in DMSO- d_6):
 - Aromatic Protons: Multiple signals are expected in the aromatic region (δ 7.0–8.2 ppm). The protons on the B-ring will appear as two doublets (an AA'BB' system) characteristic of a 1,4-disubstituted benzene ring. The protons on the A-ring will show coupling patterns consistent with a 1,2,4-trisubstituted system.
 - C3-H Proton: A characteristic singlet for the proton at the C3 position is expected around δ 6.9–7.2 ppm.
 - Hydroxyl Proton: A broad singlet for the 4'-OH group will appear, likely above δ 10.0 ppm, which will be exchangeable with D_2O .

- ^{13}C NMR (in DMSO- d_6):
 - Carbonyl Carbon (C4): A signal in the downfield region, typically around δ 176–178 ppm.
 - Aromatic Carbons: A series of signals between δ 110–165 ppm. The carbon bearing the chlorine (C6) and the carbon bearing the hydroxyl group (C4') will be identifiable by their chemical shifts and the absence of directly attached protons in a DEPT experiment. The C-Cl bond will cause a downfield shift for C6 compared to the equivalent carbon in 6-hydroxyflavone.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups.

- O-H Stretch: A broad absorption band in the region of 3200–3500 cm^{-1} corresponding to the hydroxyl group.
- C=O Stretch: A strong, sharp absorption band around 1620–1650 cm^{-1} . Conjugation with the aromatic system lowers this frequency from a typical ketone stretch ($\sim 1715 \text{ cm}^{-1}$).[\[17\]](#)
- C=C Stretch: Aromatic C=C stretching vibrations will appear in the 1450–1600 cm^{-1} region.
- C-O Stretch: Bands in the 1000–1300 cm^{-1} region corresponding to the ether and phenol C-O bonds.
- C-Cl Stretch: A band in the fingerprint region, typically around 700-800 cm^{-1} , can be attributed to the C-Cl bond.

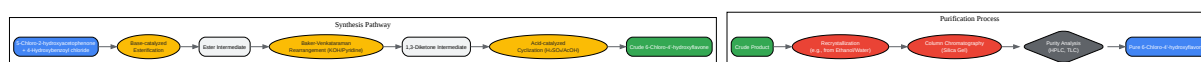
Mass Spectrometry (MS)

MS provides the molecular weight and fragmentation pattern.

- Molecular Ion Peak (M^+): The mass spectrum will show a prominent molecular ion peak. A characteristic isotopic pattern for chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) will be observed for the molecular ion peak (M^+) and any chlorine-containing fragment ions, which is a definitive indicator of the presence of one chlorine atom.

Synthesis and Purification Workflow

A plausible and efficient synthesis of **6-Chloro-4'-hydroxyflavone** can be achieved via the Baker-Venkataraman rearrangement, a classic method for flavone synthesis.



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Caption: Synthetic and purification workflow for **6-Chloro-4'-hydroxyflavone**.

This synthetic approach is robust and adaptable. The key is the initial formation of an ester, which then rearranges to a 1,3-diketone. This diketone readily undergoes acid-catalyzed cyclization to form the flavone core.^[18] Purification is critical to remove starting materials and side products, with recrystallization being an effective first step, followed by column chromatography for high-purity material required for biological testing.

Experimental Protocols for Physicochemical Characterization

The following protocols represent gold-standard methodologies for determining the key physicochemical properties of a novel compound like **6-Chloro-4'-hydroxyflavone**.

Protocol for Determination of Aqueous Solubility (Shake-Flask Method)

Causality: The shake-flask method is considered the most reliable method for determining thermodynamic solubility.^[19] It ensures that a true equilibrium is reached between the solid-state compound and the saturated solution, providing a definitive solubility value.

Methodology:

- **Preparation:** Add an excess amount of **6-Chloro-4'-hydroxyflavone** to a known volume of purified water (or a relevant buffer, e.g., PBS pH 7.4) in a sealed, screw-cap glass vial. The excess solid is crucial to ensure saturation.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) on a shaker or rotator for a predetermined period (typically 24-48 hours). The time required should be sufficient to reach a plateau in concentration.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Carefully withdraw an aliquot of the supernatant. To ensure all solid is removed, centrifuge the aliquot at high speed (e.g., 14,000 rpm for 15 minutes).
- **Quantification:** Dilute the clear supernatant with a suitable solvent (e.g., methanol). Analyze the concentration of the dissolved compound using a validated analytical method, such as UV-Vis spectrophotometry or Reverse-Phase HPLC, against a standard curve.
- **Calculation:** The solubility is reported in units such as mg/mL or μM .

Protocol for Determination of pKa (UV-Vis Spectrophotometric Titration)

Causality: The UV-Vis spectrum of a flavonoid is sensitive to the ionization state of its hydroxyl groups. As the pH of the solution changes, the deprotonation of the 4'-OH group will cause a bathochromic (red) shift in the absorbance maximum. By monitoring this shift, the pKa can be accurately determined.^[13]

Methodology:

- **Stock Solution:** Prepare a concentrated stock solution of **6-Chloro-4'-hydroxyflavone** in a suitable organic solvent (e.g., methanol) to overcome initial solubility issues.^[20]
- **Buffer Preparation:** Prepare a series of buffers covering a wide pH range (e.g., from pH 2 to 12).
- **Sample Preparation:** Add a small, constant aliquot of the stock solution to each buffer, ensuring the final concentration of the organic solvent is low (<1%) to minimize its effect on the pKa.

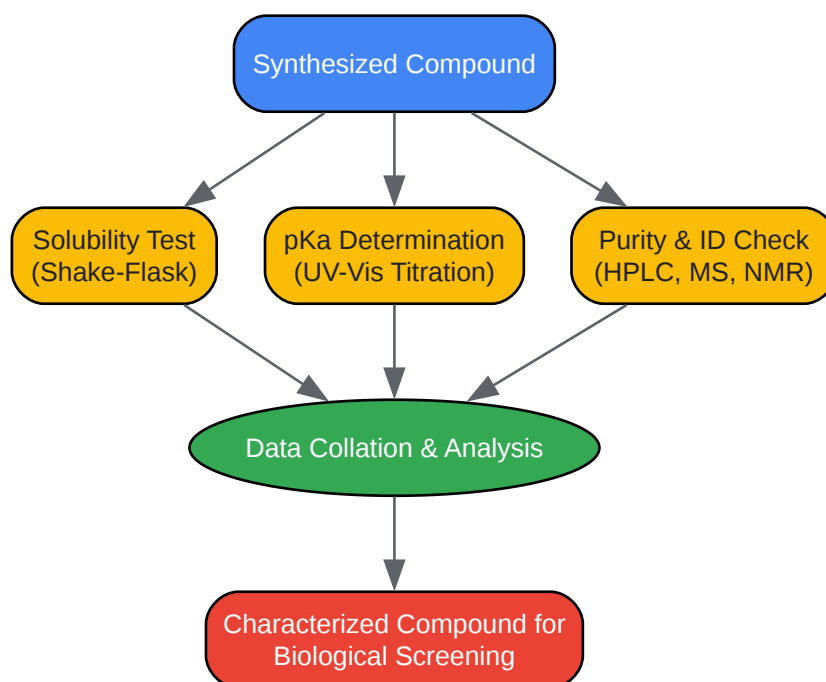
- **Spectral Acquisition:** Record the UV-Vis spectrum (e.g., from 200 to 500 nm) for the compound in each buffer solution.
- **Data Analysis:** Plot the absorbance at a wavelength of maximum change versus the pH of the buffer. Fit the resulting sigmoidal curve to the Henderson-Hasselbalch equation to determine the pKa value, which corresponds to the pH at the inflection point of the curve.

Protocol for Purity Analysis by Reverse-Phase HPLC

Causality: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is a powerful technique for separating compounds based on their hydrophobicity. It is the industry standard for assessing the purity of small molecules, providing high resolution and quantitative accuracy. [\[21\]](#)[\[22\]](#)

Methodology:

- **System:** An HPLC system equipped with a UV-Vis or Diode Array Detector (DAD) is required.
- **Column:** A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is a standard choice for flavonoid analysis. [\[23\]](#)[\[24\]](#)
- **Mobile Phase:** A gradient elution is typically employed.
 - **Solvent A:** Water with 0.1% trifluoroacetic acid (TFA) or formic acid (to ensure sharp peaks).
 - **Solvent B:** Acetonitrile or Methanol with 0.1% acid.
- **Gradient Program:** A typical gradient might run from 5% B to 95% B over 20-30 minutes, followed by a re-equilibration step. This ensures elution of both polar impurities and the more nonpolar compound of interest.
- **Detection:** Monitor the elution profile at a wavelength where the compound has a strong absorbance, determined from its UV-Vis spectrum (likely around 260 nm and 340 nm).
- **Analysis:** Inject a known concentration of the purified **6-Chloro-4'-hydroxyflavone**. The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.



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Caption: General workflow for physicochemical characterization.

Hypothesized Biological Activity

The structural motifs of **6-Chloro-4'-hydroxyflavone** suggest several potential biological activities worth investigating:

- **Antibacterial Activity:** Flavonoids are known to possess antimicrobial properties.[4] The specific substitution pattern can influence the spectrum of activity. Studies on related compounds have shown that hydroxylated flavonoids can exhibit moderate antibacterial action.[2] The presence of chlorine may further enhance this activity.
- **Anti-inflammatory Activity:** 6-Hydroxyflavone has demonstrated potent anti-inflammatory activity.[1] It is plausible that **6-Chloro-4'-hydroxyflavone** could inhibit inflammatory pathways, for example, by modulating enzymes like cyclooxygenases or lipoxygenases, or by interfering with inflammatory signaling cascades.
- **Enzyme Inhibition:** Flavonoids are well-known inhibitors of various enzymes. For instance, 6-hydroxyflavone is a noncompetitive inhibitor of cytochrome P450 2C9.[5] The specific

structure of **6-Chloro-4'-hydroxyflavone** makes it a candidate for screening against kinases, proteases, and other enzymes relevant to disease.

Conclusion

6-Chloro-4'-hydroxyflavone is a promising, yet underexplored, flavonoid derivative. This guide has established its foundational chemical identity and provided a robust, predictive framework for its key physicochemical properties. By leveraging data from analogous structures, we anticipate a compound with poor aqueous solubility, a pKa in the physiological range, and distinct spectroscopic signatures amenable to empirical verification.

The detailed experimental protocols provided herein offer a clear and authoritative path for researchers to synthesize, purify, and rigorously characterize this molecule. Such characterization is the critical first step in unlocking its potential in drug discovery, whether as an antibacterial, anti-inflammatory, or enzyme-inhibiting agent. The true value of **6-Chloro-4'-hydroxyflavone** will only be revealed through the diligent application of these fundamental analytical and biochemical investigations.

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- To cite this document: BenchChem. [Physicochemical properties of 6-Chloro-4'-hydroxyflavone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11851889/docs#physicochemical-properties-of-6-chloro-4-hydroxyflavone>]

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